

Preparing and storing GNE-618 solutions for experiments

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Compound of Interest

Compound Name: GNE-618

Cat. No.: B607691

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Application Notes and Protocols: GNE-618 Solutions

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **GNE-618** solutions for various experimental applications. **GNE-618** is a potent and orally active inhibitor of nicotinamide phosphoribosyltransferase (NAMPT), a key enzyme in the NAD⁺ salvage pathway. By inhibiting NAMPT, **GNE-618** depletes cellular NAD⁺ levels, leading to cell death, particularly in cancer cells that are highly dependent on this pathway.^{[1][2][3][4]}

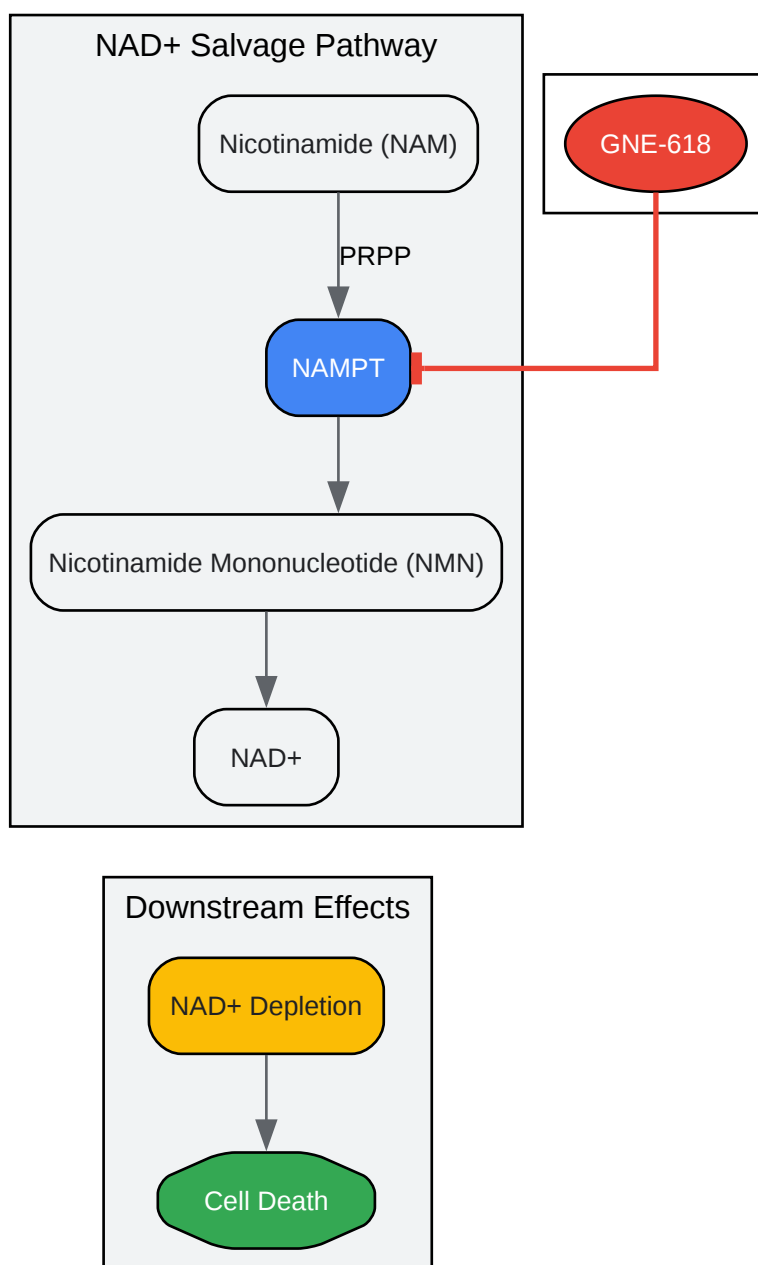
GNE-618: Key Characteristics and Potency

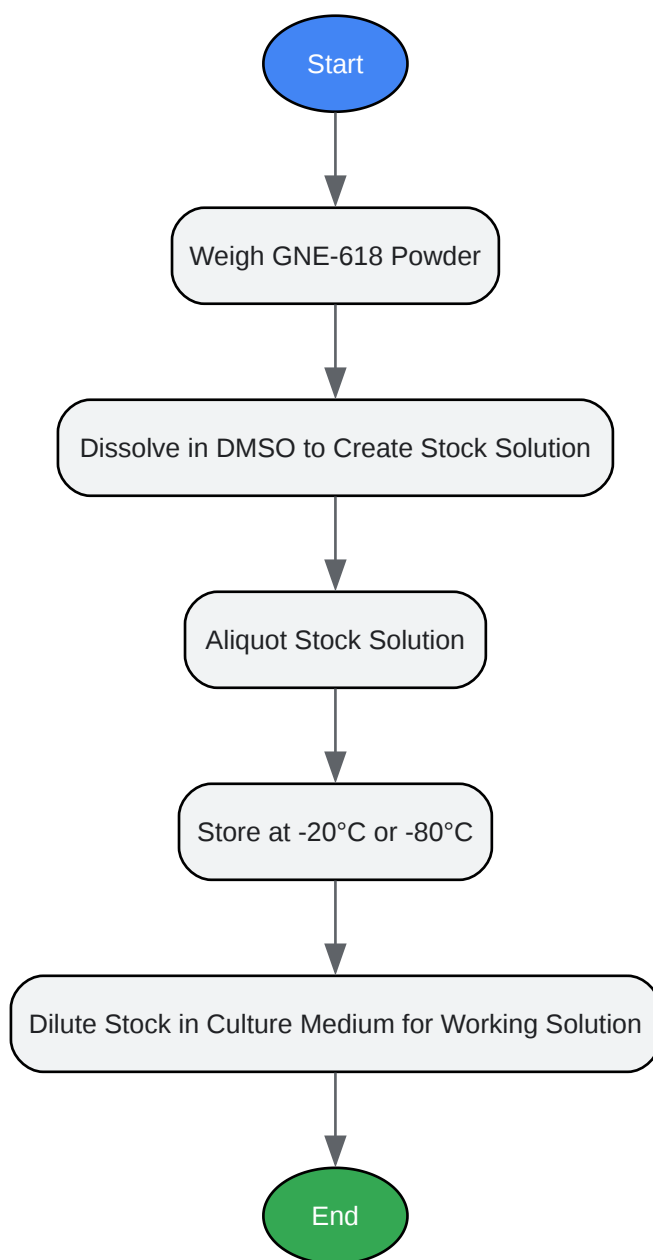
GNE-618 has demonstrated significant activity in both biochemical and cell-based assays, as well as in vivo tumor models. Its efficacy is attributed to its ability to inhibit NAMPT and subsequently reduce NAD⁺ levels.

Parameter	Value	Cell Line/Assay Condition	Reference
Biochemical IC ₅₀	0.006 μ M (6 nM)	NAMPT biochemical assay	[1] [3]
Cellular EC ₅₀ (NAD ⁺ Reduction)	2.6 nM	Calu-6 (NSCLC)	[1] [3]
Cellular EC ₅₀ (Cell Growth Inhibition)	27.2 nM	A549 (NSCLC)	[3]

Signaling Pathway of GNE-618 Action

GNE-618 exerts its cytotoxic effects by inhibiting the NAD⁺ salvage pathway, which is crucial for maintaining the cellular NAD⁺ pool in many cancer cells. This pathway recycles nicotinamide (NAM) back into NAD⁺.





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